

Reducing impact and friction sensitivity of energetic plasticizers

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Compound of Interest

Compound Name: 1-Fluoro-1,1-dinitroethane

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Technical Support Center: Energetic Plasticizers

This technical support center provides troubleshooting guidance and frequently asked questions for researchers and scientists working to reduce the impact and friction sensitivity of energetic plasticizers.

Frequently Asked Questions (FAQs)

Q1: What is the primary role of an energetic plasticizer in a formulation?

A1: Energetic plasticizers are added to polymer bonded explosives (PBXs) and propellant formulations to serve two main purposes. First, they facilitate the processing of the uncured mixture and improve the mechanical properties, such as flexibility, of the final cured product. Second, unlike inert plasticizers, they are energetic molecules themselves and contribute to the overall energy output and performance of the composition.^{[1][2][3]}

Q2: What are "impact sensitivity" and "friction sensitivity"?

A2: Impact and friction sensitivity are measures of an energetic material's susceptibility to initiation (detonation or deflagration) by mechanical stimuli.^{[4][5][6]}

- Impact sensitivity refers to the tendency of a material to react when subjected to a sudden impact, like being dropped or struck. It is often quantified by the energy required to cause a reaction in 50% of trials (the H50 value) in a drop hammer test.^{[7][8]}

- Friction sensitivity describes the material's response to frictional forces, such as rubbing between two surfaces.[\[9\]](#)[\[10\]](#) This is a critical safety parameter, as accidental explosions can be caused by friction.[\[10\]](#)

Q3: What is the general relationship between the performance and sensitivity of an energetic material?

A3: Typically, there is a contradictory relationship between performance and safety. An increase in explosive strength or energy output is often accompanied by an increase in sensitivity to stimuli like impact and friction.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#) The challenge in developing new energetic materials is to achieve high performance while maintaining low sensitivity (insensitivity).[\[13\]](#)[\[15\]](#)

Q4: How does the molecular structure of a plasticizer influence its sensitivity?

A4: The molecular structure is a key determinant of sensitivity. Factors include:

- **Energetic Functional Groups:** The type of "explosophore" (e.g., nitrate ester, nitramine, azido group) significantly affects sensitivity.[\[16\]](#) The weakest covalent bond in the molecule, often called the "trigger linkage," is a critical factor in initiating decomposition.[\[8\]](#)[\[17\]](#)
- **Oxygen Balance:** This parameter relates to how efficiently the molecule can oxidize its own carbon and hydrogen atoms upon decomposition. It is a common parameter tied to explosive sensitivity.[\[17\]](#)[\[18\]](#)
- **Intermolecular Interactions:** Strong intermolecular forces, such as hydrogen bonding, can help stabilize the crystal lattice and reduce sensitivity.[\[19\]](#)[\[20\]](#)
- **Molecular Flexibility:** High molecular flexibility has been linked to higher impact sensitivity.[\[18\]](#)

Troubleshooting Guide

Problem: My new energetic plasticizer formulation shows unexpectedly high impact sensitivity.

Potential Cause	Troubleshooting Steps
Impurity Presence	Impurities from synthesis or degradation can act as "hot spots," sensitizing the material. Purify the plasticizer and all components of the formulation. Recrystallization of solids is a common method.
Crystal Defects/Size	Irregular crystal shapes, internal voids, or very small particle sizes can increase sensitivity. Analyze the crystal morphology using microscopy (SEM/TEM). Control crystallization conditions to produce higher quality, larger crystals.
Poor Compatibility	The plasticizer may not be fully compatible with the polymer binder, leading to phase separation or exudation. [2] [21] Perform compatibility studies using techniques like Differential Scanning Calorimetry (DSC) to check for shifts in glass transition temperature.
Incorrect Formulation Ratio	An incorrect ratio of plasticizer to binder can negatively affect mechanical properties and sensitivity. [1] Review and verify all component measurements. Prepare and test a matrix of formulations with varying ratios.
Inherent Molecular Instability	The molecular structure itself may be inherently sensitive. [22] [23] Consider molecular modifications, such as adding desensitizing groups or increasing intermolecular hydrogen bonding, to improve stability. [19]

Problem: Test results for friction sensitivity are inconsistent and not reproducible.

Potential Cause	Troubleshooting Steps
Sample Preparation	Inconsistent sample amount, particle size, or distribution on the test plate can lead to variable results. [24] Ensure a standardized procedure for sample preparation, including sieving powders to a uniform size and using a consistent volume (~10 mm ³ for the BAM test). [24] [25]
Surface Contamination	Contamination on the porcelain pin or plate of the BAM friction tester can affect results. Thoroughly clean the pin and plate with an appropriate solvent before each test.
Environmental Conditions	Temperature and humidity can influence the sensitivity of some energetic materials. [9] [24] Conduct tests in a controlled environment and record the temperature and humidity for each experiment.
Operator Interpretation	The definition of a "reaction" (e.g., spark, flame, smoke, or audible report) can be subjective. [6] Establish clear, objective criteria for what constitutes a positive result within your research group, referencing standard protocols. [25]
Apparatus Calibration	Incorrect loading force from the friction apparatus will lead to erroneous data. Regularly verify the calibration of the testing apparatus according to the manufacturer's specifications.

Data Presentation: Sensitivity of Energetic Materials

The following tables provide example data for impact and friction sensitivity. Note that values can vary based on the specific test apparatus and conditions.

Table 1: Impact Sensitivity of Various Energetic Compounds (Impact sensitivity is often measured as H50, the drop height from which a standard weight causes a reaction in 50% of trials. Higher H50 values indicate lower sensitivity.)

Compound	Type	Impact Sensitivity (H50, cm)	Test Weight (kg)
PETN (Pentaerythritol Tetranitrate)	Nitrate Ester	~21[8]	2.0
PETriN (Pentaerythritol Trinitrate)	Nitrate Ester	~27[8]	2.0
RDX (Cyclotrimethylenetrinitramine)	Nitramine	~24-28	2.5
HMX (Cyclotetramethylenetetranitramine)	Nitramine	~32	2.5
TNT (Trinitrotoluene)	Nitroaromatic	~100	2.0
TATB (Triaminotrinitrobenzene)	Nitroaromatic	>320	2.5

Table 2: Friction Sensitivity of Various Energetic Compounds (Friction sensitivity is often measured using the BAM friction apparatus, which applies a specific load via a porcelain pin onto the sample. Higher force values indicate lower sensitivity.)

Compound	Friction Sensitivity (N)
PETN	60
RDX	120
HMX	120
TNT	353
TATB	>360[13]
DHADAT (Dihydrazinium 3,3'-azo-5,5'-diazido-1,2,4-triazol)	>360[20]

Experimental Protocols

Protocol 1: BAM Drop Hammer Impact Test (Based on UN Test 3(a)(ii))

Objective: To determine the impact sensitivity of a solid or liquid energetic material by subjecting it to the impact of a falling weight.[4][5]

Apparatus:

- BAM Fallhammer apparatus with drop weights (e.g., 1 kg, 2 kg, 5 kg).[26]
- Steel anvil, cylinders, and guide rings.[27]
- Sample holder/locating ring.
- Volumetric measuring tool for the sample (~40 mm³).[6]

Procedure:

- Sample Preparation: Ensure the sample is in the required form (e.g., powder passed through a 0.5 mm sieve).[6] Measure a precise volume of the substance using the provided tool.
- Assembly: Place the sample into the impact device, which is typically composed of two concentric steel cylinders within a steel guide ring.

- Positioning: Place the assembled impact device on the anvil of the fallhammer.
- Testing: Select a drop weight and a drop height. Raise the weight to the specified height and release it to strike the impact device.
- Observation: Observe for any reaction, which can be defined as an audible report, smoke, flame, or spark.[\[6\]](#)[\[28\]](#)
- Analysis: The test is typically conducted using a "staircase" method (like the Bruceton analysis) to determine the 50% probability of initiation (H50).[\[7\]](#) This involves performing a series of drops at varying heights, with the height of each subsequent test being dependent on the result of the previous one.

Protocol 2: BAM Friction Test (Based on UN Test 3(b)(i))

Objective: To determine the friction sensitivity of a material by subjecting it to friction between a stationary porcelain pin and a moving porcelain plate.[\[9\]](#)[\[10\]](#)

Apparatus:

- BAM Friction Apparatus with a set of weights to apply loads from 0.5 kg to 36 kg (corresponding to forces up to 360 N).[\[10\]](#)
- Porcelain plates (25 x 25 x 5 mm) with a specified surface roughness.[\[10\]](#)[\[25\]](#)
- Porcelain pins with rounded ends.[\[24\]](#)
- Volumetric measuring tool (~10 mm³).[\[25\]](#)

Procedure:

- Sample Preparation: For powders, sieve through a 0.5 mm mesh.[\[24\]](#) Using the volumetric tool, place approximately 10 mm³ of the sample onto the center of the porcelain plate.[\[25\]](#)
- Loading: Install the porcelain plate onto the carriage and place the porcelain pin in the loading arm. Gently lower the arm so the pin rests on the sample.

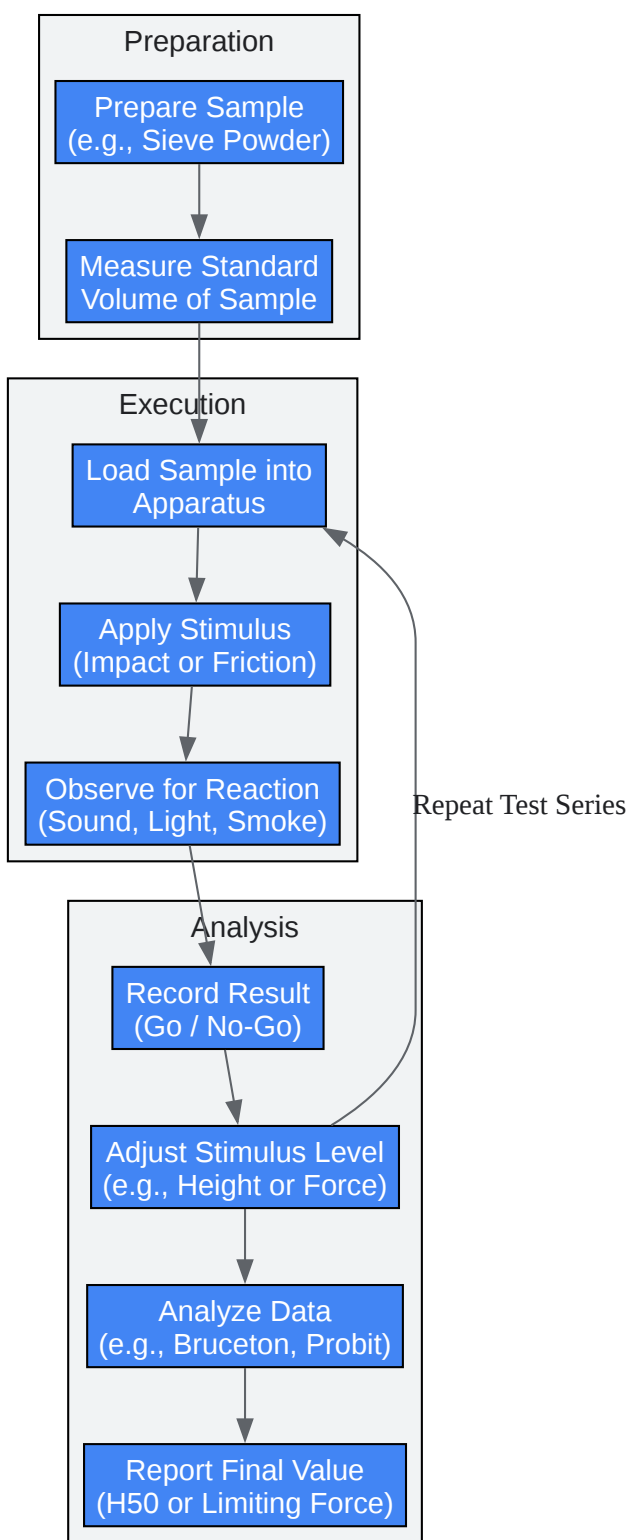
- Applying Force: Place a weight on the loading arm at a specific notch to apply a known force (e.g., 5 N, 10 N, up to 360 N).[24]
- Testing: Activate the motor. The carriage will move the porcelain plate back and forth once under the pin over a distance of 10 mm.[10][24]
- Observation: Observe for any evidence of a reaction, such as an audible report, crackling, spark, or flame.[24] Odor or scorch marks without an explosion are typically not considered a positive event.[25]
- Analysis: A series of six trials is performed at a given load. The result is often reported as the lowest load at which at least one event occurs in six trials.[10] A common screening threshold is 80 N; materials that react at or below this force may be considered too dangerous for transport in the tested form.[10]

Visualizations



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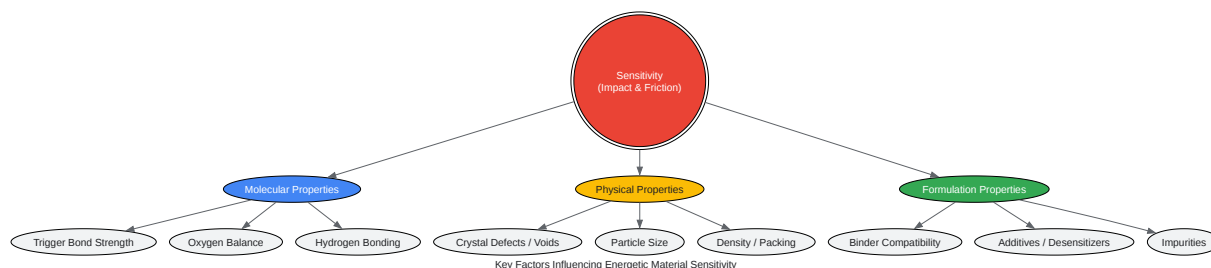
Caption: Troubleshooting workflow for high sensitivity issues.



Standard Sensitivity Testing Workflow

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Caption: General workflow for impact and friction sensitivity testing.



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Caption: Factors influencing the sensitivity of energetic materials.

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